

# Phase 1 results lisavanbulin safety profile other microtubule inhibitors

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## Compound Focus: Lisavanbulin

CAS No.: 1263384-43-5

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## Overview of Microtubule Targeting Agents (MTAs)

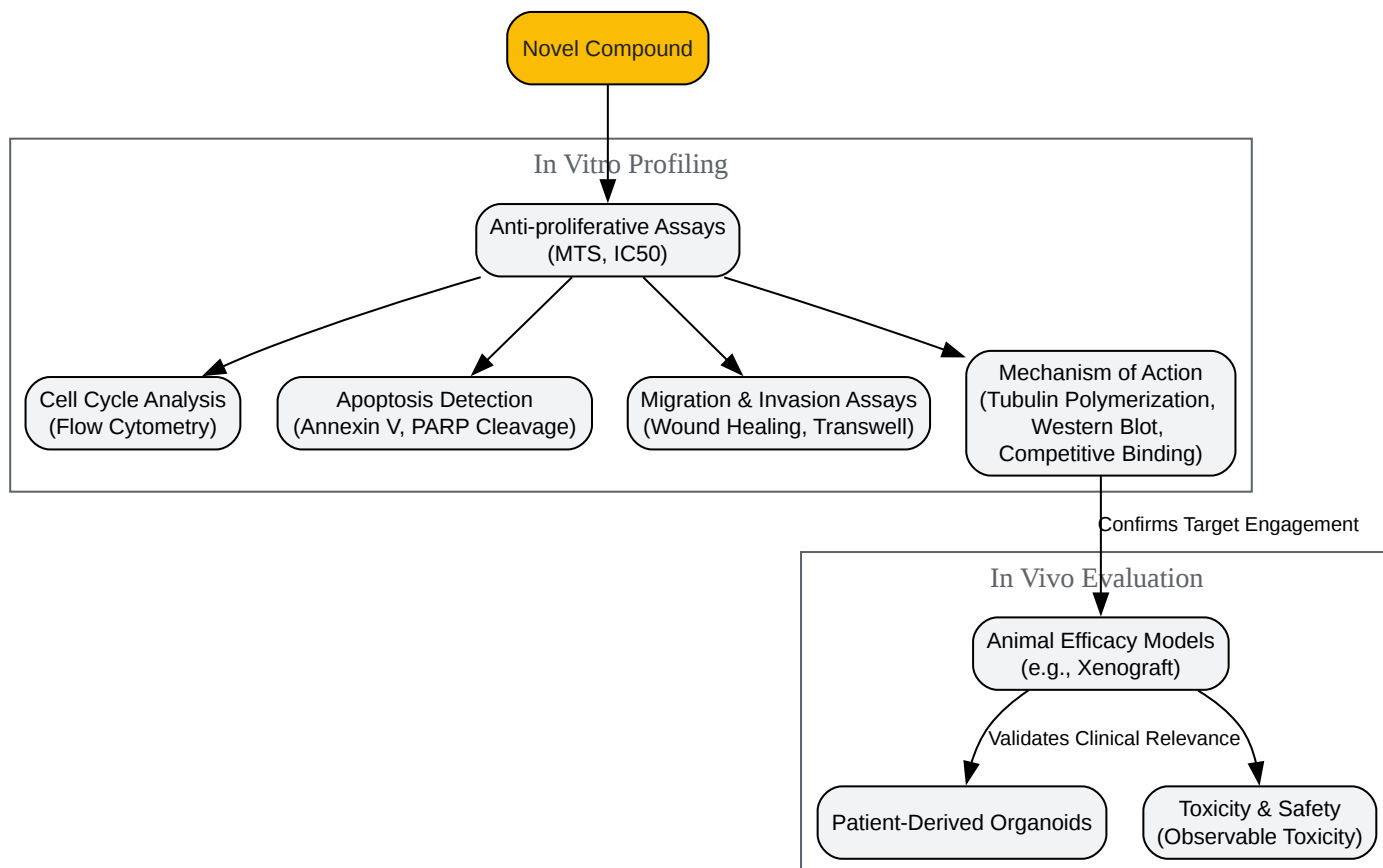
Microtubule Targeting Agents (MTAs) are a well-established class of anticancer drugs that work by disrupting the dynamic process of microtubule polymerization and depolymerization, leading to cell cycle arrest and apoptosis [1]. They are broadly classified into two main categories based on their effect:

Category	Mechanism of Action	Representative Drugs
<b>Microtubule Stabilizing Agents</b>	Inhibit depolymerization, stabilizing the microtubule structure [1]	Paclitaxel, Docetaxel, Cabazitaxel, Ixabepilone [1]
<b>Microtubule Destabilizing Agents</b>	Inhibit polymerization, preventing microtubule formation [1]	Vinblastine, Vincristine, Combretastatin A-4 [1]

A third class, **Microtubule Degradation Agents**, is an emerging area of research. These compounds trigger the degradation of tubulin itself via the ubiquitin-proteasome system, though none have yet been approved for clinical use [1].

## Common Preclinical Experimental Methodologies

The evaluation of novel MTAs typically involves a series of standardized experimental protocols to establish their efficacy and mechanism of action. The methodologies below are commonly used in the field and were detailed in the search results for other compounds [2] [3].



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## References

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2. Discovery of a novel potent tubulin inhibitor through virtual ... [pmc.ncbi.nlm.nih.gov]
3. A novel synthetic microtubule inhibitor exerts ... [nature.com]

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